

# A Comparative Analysis of Amilon and Nylon Powder in Cosmetic Formulations

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## Compound of Interest

Compound Name: *Amilon*

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In the ever-evolving landscape of cosmetic science, the selection of functional powders is paramount to achieving desired product aesthetics and performance. Among the myriad of available options, nylon powders have long been a staple for their texturizing and mattifying properties. However, the introduction of innovative materials such as **Amilon** presents new possibilities for formulators. This guide provides a detailed comparative study of **Amilon** and nylon powder, offering insights into their physical properties, performance characteristics, and the experimental protocols used for their evaluation. This analysis is intended for researchers, scientists, and drug development professionals seeking to make informed decisions in the selection of cosmetic ingredients.

## I. Physical and Chemical Properties

A fundamental comparison between **Amilon** and nylon powder begins with their distinct chemical compositions and physical characteristics. **Amilon** is a composite material, specifically spherical silica coated with lauroyl lysine, an amino acid derivative.[1][2] In contrast, nylon powders, most commonly Nylon-12 in cosmetics, are synthetic polymers of polyamide 12.[3] This difference in composition directly influences their performance in cosmetic formulations.

Property	Amilon	Nylon Powder (Typical: Nylon-12)	Source(s)
INCI Name	SILICA & LAUROYL LYSINE	NYLON-12	[1],[4]
Composition	Spherical silica coated with a lysine derivative (amino acid)	Polyamide 12, a synthetic polymer	[1][2],[3]
Particle Shape	Spherical	Microspheres (spherical)	[1],[4][5]
Particle Size	Average 10 µm (range 2-20 µm)	1-50 µm	[1][2],[5]
Melting Point	High (stands higher temperature than nylon)	Approximately 178- 180°C	[1],[6]
Key Features	Smoother feel than nylon, does not absorb parabens, high temperature stability	Elegant, silky texture, good slip, light- scattering properties	[1],[4]

## II. Performance and Functional Comparison

The functional differences between **Amilon** and nylon powder are significant and can impact the final characteristics of a cosmetic product.

### A. Sensory Experience and "Slip"

The tactile sensation a product imparts on the skin, often referred to as "slip" or "feel," is a critical factor in consumer acceptance. **Amilon** is purported to provide a smoother touch than nylon powder.[1] This is likely due to the lauroyl lysine coating, which is known for its skin conditioning and softening properties.[7][8][9] Nylon-12 is also known for providing an elegant, silky texture and good slip.[4]

### B. Interaction with Preservatives

A notable advantage of **Amilon**, as highlighted by its manufacturer, is its lack of interference with common cosmetic preservatives like parabens.[1][2] Nylon powders have been reported to absorb parabens, which can potentially reduce the efficacy of the preservation system and may lead to microbial growth in the final product over time.[1]

#### C. Thermal Stability

**Amilon** is designed to withstand higher temperatures compared to nylon powder, which has a melting point of around 100°C (this appears to be a general statement, with specific grades like Nylon-12 having a higher melting point of 178-180°C).[1][6] This higher thermal stability allows for more flexibility in the manufacturing process, as **Amilon** can be incorporated at various stages of production without the risk of melting.[1]

#### D. Oil Absorption and Mattifying Effect

Both **Amilon** and nylon powders are utilized for their ability to absorb excess sebum and provide a mattifying effect on the skin. Nylon-12, when used in high amounts, is known for its mattifying properties.[6] The porous nature of the spherical silica in **Amilon** also suggests good oil absorption capabilities.[10]

## III. Experimental Protocols for Performance Evaluation

To objectively compare the performance of cosmetic powders like **Amilon** and nylon, a series of standardized experimental protocols are employed.

#### A. Oil Absorption Test

This test quantifies the amount of oil a powder can absorb, which is indicative of its mattifying capacity.

- Principle: A known weight of the powder is gradually mixed with oil (e.g., linseed oil) until a stiff, putty-like paste is formed. The amount of oil absorbed is then calculated.[11]
- Methodology:

- Weigh a precise amount of the powder sample (e.g., 5 grams) onto a smooth, non-porous surface like a glass plate.[12]
- Add a known volume of oil drop by drop to the powder.[12]
- After each addition, thoroughly mix the oil and powder using a spatula.[11]
- The endpoint is reached when the powder is fully saturated and forms a coherent paste that does not crumble or separate.[11]
- The weight of the oil absorbed is determined, and the oil absorption value is typically expressed as grams of oil per 100 grams of powder.[11]



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### Oil Absorption Test Workflow

#### B. Sensory Analysis for "Slip" and Feel

Sensory evaluation by a trained panel is crucial for assessing the tactile properties of cosmetic powders.[13][14][15]

- Principle: A panel of trained sensory experts evaluates the powder based on a predefined lexicon of attributes related to skin feel.[13][14]
- Methodology:
  - Panelist Training: Train a panel of assessors to identify and quantify specific sensory attributes such as "slip," "smoothness," "softness," and "residue." [13][14]
  - Sample Preparation: Present coded, randomized samples of the powders to the panelists.

- Evaluation Protocol: Panelists apply a standardized amount of each powder to a specific area of the skin (e.g., the inner forearm).
- Attribute Scoring: Panelists rate the intensity of each sensory attribute on a linear scale.
- Data Analysis: The collected data is statistically analyzed to determine significant differences between the samples.



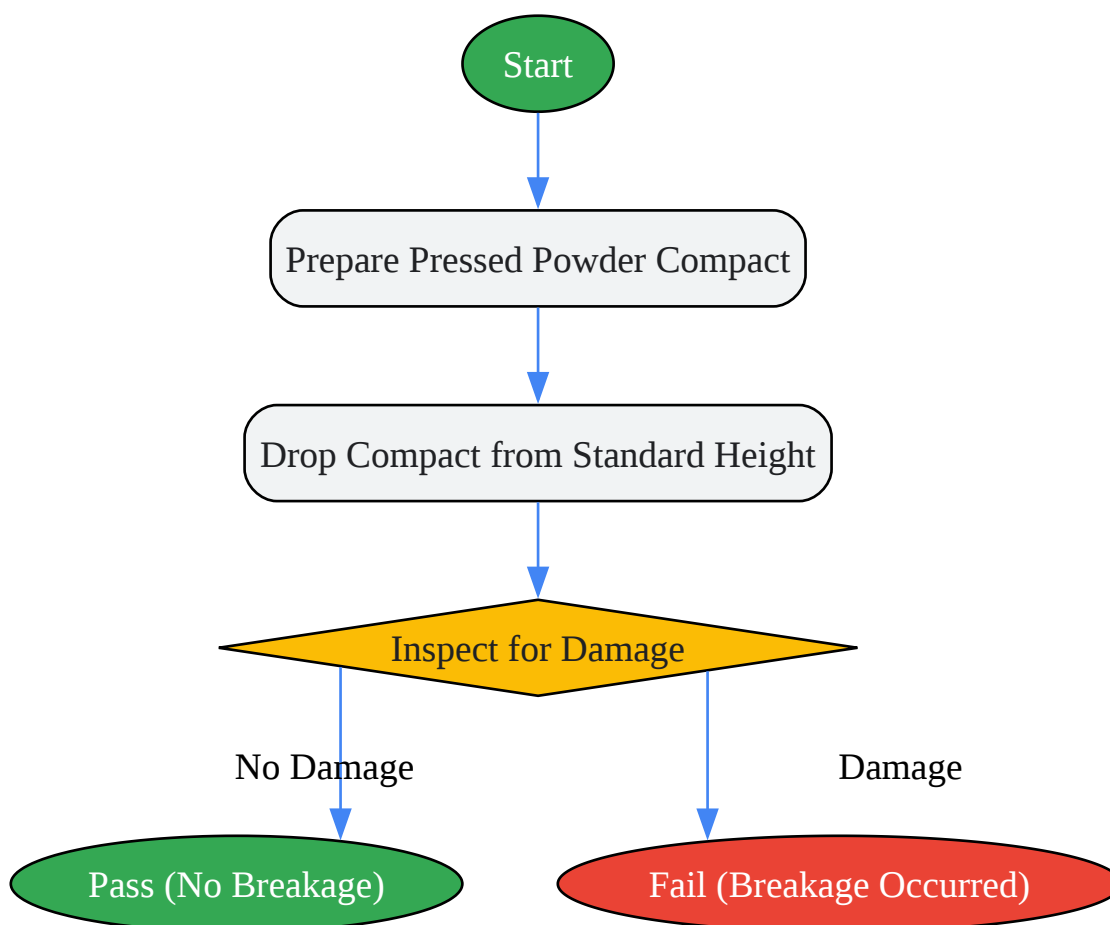
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### Sensory Analysis Workflow

#### C. Compacted Powder Breakage Test

For pressed powder applications, the mechanical strength of the compact is a critical quality parameter.

- Principle: This test assesses the durability of a pressed powder compact by subjecting it to a controlled drop.<sup>[16]</sup>
- Methodology:
  - Sample Preparation: Prepare standardized pressed powder compacts of each sample using a hydraulic press with controlled pressure and dwell time.
  - Drop Test: Allow the compact to fall from a specified height (e.g., 8-10 inches) onto a standardized surface (e.g., a wooden block).<sup>[16]</sup>
  - Evaluation: Visually inspect the compact for any signs of cracking, chipping, or breakage. The test can be repeated a set number of times to assess durability.<sup>[16]</sup>



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#### Compacted Powder Breakage Test

## IV. Conclusion

Both **Amilon** and nylon powders offer valuable properties for cosmetic formulations. Nylon powder is a well-established ingredient with a proven track record for providing a silky feel and mattifying effect. **Amilon** emerges as a promising alternative, with claims of a smoother feel, enhanced thermal stability, and, critically, no interference with paraben preservation systems.

The choice between **Amilon** and nylon powder will ultimately depend on the specific requirements of the cosmetic formulation, including desired sensory attributes, manufacturing process parameters, and preservation strategy. For formulations where high-temperature processing is necessary or where the use of parabens is a concern, **Amilon** presents a compelling option. For cost-effective formulations where a silky, mattifying effect is the primary goal, nylon powder remains a reliable choice.

Further independent, side-by-side experimental studies employing the protocols outlined above would be beneficial to provide the cosmetic science community with quantitative data to validate the performance claims of these materials and to facilitate more nuanced formulation decisions.

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## References

- 1. [summitcosmetics-europe.com](https://summitcosmetics-europe.com) [[summitcosmetics-europe.com](https://summitcosmetics-europe.com)]
- 2. AMILON<sup>TM</sup>@IKEDA CORPORATION [[110.50.203.101](https://110.50.203.101)]
- 3. Nylon-12 | Cosmetic Ingredients Guide [[ci.guide](https://ci.guide)]
- 4. Nylon-12 (Explained + Products) [[incidecoder.com](https://incidecoder.com)]
- 5. Nylon 12 in Cosmetics: Functions, Applications, and Benefits - Chozen Technology [[specialty-polymer.com](https://specialty-polymer.com)]
- 6. [specialchem.com](https://specialchem.com) [[specialchem.com](https://specialchem.com)]
- 7. Lauroyl lysine - Jinan Huashihang Chemical Co.,Ltd [[huashihang-chemical.com](https://huashihang-chemical.com)]
- 8. [specialchem.com](https://specialchem.com) [[specialchem.com](https://specialchem.com)]
- 9. Lauroyl Lysine | Corum 5105 | Cosmetic Ingredients Guide [[ci.guide](https://ci.guide)]
- 10. Silica, Lauroyl lysine for make-up powder [[myskinrecipes.com](https://myskinrecipes.com)]
- 11. Oil Adsorption (Spatula) - OLAD [[digitalfire.com](https://digitalfire.com)]
- 12. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. Sensory analysis of cosmetic powders: personal care ingredients and emulsions - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. Sensory Evaluation in Cosmetics: Key Protocols and Best Practices – Cosmetics Testing News [[news.skinobs.com](https://news.skinobs.com)]
- 16. [pharmacy180.com](https://pharmacy180.com) [[pharmacy180.com](https://pharmacy180.com)]

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